

A Technical Guide to the Physicochemical Properties of Taurocholic Acid Sodium Salt Hydrate

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Compound of Interest

Compound Name: *Taurocholic acid (sodium salt hydrate)*

Cat. No.: *B7959103*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of taurocholic acid sodium salt hydrate. The information is curated for researchers, scientists, and professionals in drug development who utilize this bile salt in their work. This document presents quantitative data in structured tables, details experimental methodologies for key property determination, and visualizes relevant biological signaling pathways.

Core Physicochemical Properties

Taurocholic acid sodium salt hydrate is a biologically significant bile salt, the conjugation product of cholic acid and taurine.^{[1][2][3]} It plays a crucial role in the emulsification and absorption of fats and is a key component of bile in carnivorous animals.^{[1][2][3]} Its amphipathic nature makes it an effective emulsifying agent, valuable in drug delivery systems for poorly soluble compounds.

General Information

Property	Value(s)	Reference(s)
Synonyms	Sodium taurocholate hydrate, 2-[(3 α ,7 α ,12 α -Trihydroxy-24-oxo-5 β -cholan-24-yl)amino]ethanesulfonic acid sodium salt, 3 α ,7 α ,12 α -Trihydroxy-5 β -cholan-24-oic acid N-(2-sulfoethyl)amide sodium salt	[1][4][5][6]
Appearance	White to off-white or faint gold powder	[4][7][8]
Biological Source	While naturally occurring, commercially available products are often synthetic.	[6][9][10]
Purity	Typically $\geq 95\%$ (HPLC) or $\geq 97\%$ (TLC, anhydrous basis)	[4][5][6][9][10][11]

Chemical and Physical Data

The molecular formula and weight of taurocholic acid sodium salt hydrate can vary depending on the degree of hydration.

Property	Value(s)	Reference(s)
CAS Number	345909-26-4 (hydrate), 145-42-6 (anhydrous)	[1][4][7][9][12][13]
Molecular Formula	C ₂₆ H ₄₄ NNaO ₇ S · xH ₂ O	[1][5][9][12]
C ₂₆ H ₄₄ NO ₇ SNa · H ₂ O	[4]	
C ₂₆ H ₄₆ NNaO ₈ S (monohydrate)	[7][8][13]	
Molecular Weight	537.68 g/mol (anhydrous basis)	[2][5][9][11][14]
537.7 g/mol	[1][11]	
555.7 g/mol (monohydrate)	[4][7][13]	
Melting Point	Decomposition at 125°C	[14]
pKa	1.4 - 1.9	[1][14][15]
Optical Activity	[α] ²⁰ /D +23±1°, c = 3% in H ₂ O (dry matter)	[8]

Solubility and Micellar Properties

Taurocholic acid sodium salt is known for its ability to form micelles in aqueous solutions, a critical property for its biological function and use as a detergent.

Property	Value(s)	Reference(s)
Solubility	Water: Very soluble, > 250 g/L (20 °C), 100 mg/mL, 50 mg/mL	[1] [8] [14] [16]
Ethanol: Soluble, ~2 mg/mL	[11] [16]	
DMSO: Soluble, 100 mg/mL, 125 mg/mL (with warming), ~20 mg/mL	[2] [11] [17]	
Dimethylformamide (DMF): Soluble, ~25 mg/mL	[11]	
PBS (pH 7.2): ~3 mg/mL	[11]	
Critical Micelle Concentration (CMC)	3-11 mM (in water, 20-25°C)	[1] [6] [9] [10] [15]
~7-8 mM (10-40°C)	[18]	
10.5 ± 0.6 mM (in water)	[19]	
7.0 ± 0.5 mM (in maleic buffer, pH 6.5, I=120 mM)	[19]	
Aggregation Number	4	[10] [15] [20]
Micellar Average Molecular Weight	2100 g/mol	[6] [9] [10] [15]

Stability and Storage

Proper storage is essential to maintain the integrity of taurocholic acid sodium salt hydrate.

Condition	Recommendation	Reference(s)
Powder	Store at room temperature or 2-8°C. Keep container tightly closed and dry.	[1] [6] [9] [12] [15] [21]
In Solvent	-20°C for up to 1 month; -80°C for up to 1 year (aliquot to avoid freeze-thaw cycles).	[2] [17]
Aqueous Solutions	Not recommended for storage for more than one day.	[11]

Experimental Protocols

Detailed experimental procedures for determining the physicochemical properties of bile salts are crucial for reproducible research. Below are methodologies for key experiments.

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of surfactants and can be determined by various methods that detect the onset of micelle formation.

1. **Microcalorimetric Titration:** This method measures the heat changes in a solution as the concentration of the bile salt is increased. The formation of micelles is an enthalpically driven process, and the CMC is identified by a distinct change in the titration curve. This technique provides highly reproducible results for bile acid salts.[\[22\]](#)
2. **Fluorescence Spectroscopy:** This is a common method that utilizes a fluorescent probe (e.g., pyrene, propranolol) that exhibits different fluorescence characteristics in the aqueous and micellar environments.
 - Workflow:
 - Prepare a series of solutions with varying concentrations of taurocholic acid sodium salt hydrate in the desired buffer.
 - Add a constant, low concentration of a fluorescent probe to each solution.

- Measure the fluorescence intensity of the probe in each solution.
- Plot the fluorescence intensity against the concentration of the bile salt.
- The CMC is determined from the inflection point of the resulting curve, which indicates the partitioning of the probe into the newly formed micelles.[\[19\]](#)[\[20\]](#)

3. Potentiometry: This noninvasive technique involves monitoring the potential of an ion-selective electrode as a function of the bile salt concentration. The formation of micelles alters the activity of the free monomers in solution, leading to a change in the slope of the potential versus log(concentration) plot, from which the CMC can be determined.[\[23\]](#)[\[24\]](#)

4. Derivative Spectrophotometry: This method relies on changes in the absorption spectrum of a probe or the bile salt itself upon micellization. By analyzing the derivative of the absorbance spectra, subtle changes that occur around the CMC can be amplified, allowing for a more precise determination.[\[23\]](#)[\[24\]](#)

5. Light Scattering: Dynamic or static light scattering can be used to detect the formation of larger micellar aggregates. A significant increase in the scattering intensity is observed as the concentration of the bile salt surpasses the CMC due to the presence of micelles.[\[23\]](#)[\[24\]](#)

Caption: Workflow for CMC determination using fluorescence spectroscopy.

Signaling Pathways

Taurocholic acid is not merely a digestive aid; it also functions as a signaling molecule, modulating various cellular pathways implicated in liver health and disease.

S1PR2/p38 MAPK/YAP Signaling in Hepatic Stellate Cells

Under cholestatic conditions, taurocholic acid can promote the activation of hepatic stellate cells (HSCs), a key event in the progression of liver fibrosis. This activation is mediated through the Sphingosine-1-Phosphate Receptor 2 (S1PR2).

- Pathway: Taurocholic acid (TCA) activates S1PR2, which in turn activates p38 Mitogen-Activated Protein Kinase (p38 MAPK).

- Downstream Effect: Activated p38 MAPK leads to the activation of Yes-associated protein (YAP), a transcriptional co-activator.
- Outcome: The activation of this S1PR2/p38 MAPK/YAP signaling cascade is crucial in regulating the activation of HSCs, presenting potential therapeutic targets for cholestatic liver fibrosis.[\[25\]](#)

Caption: TCA-induced S1PR2/p38 MAPK/YAP signaling pathway.

TLR4 Signaling in Liver Cirrhosis

Elevated levels of taurocholic acid have been identified in patients with liver cirrhosis. Evidence suggests that TCA is not just a biomarker but an active promoting factor in the progression of this disease.

- Mechanism: Taurocholic acid has been shown to increase the expression of Toll-like receptor 4 (TLR4) in hepatic stellate cells.
- Outcome: The upregulation of TLR4 signaling by TCA contributes to the activation of hepatic stellate cells, leading to increased expression of α -smooth muscle actin (α -SMA) and type I collagen, hallmarks of liver fibrosis.[\[26\]](#)[\[27\]](#) This effect can be enhanced in a co-culture environment with hepatocytes.[\[26\]](#)

Caption: TCA-mediated upregulation of TLR4 signaling in HSCs.

Calcitonin-Gene-Related Peptide (CGRP) Signaling

Taurocholic acid's effects on biliary damage and liver fibrosis are also mediated by the calcitonin-gene-related peptide (CGRP) signaling pathway.

- Interaction: Taurocholic acid modulates the expression of the α -CGRP/CALCRL (calcitonin receptor-like receptor) axis.
- Downstream Pathways: This modulation influences TGF- β 1 signaling and the expression of liver angiogenic factors through cAMP/ERK signaling-dependent pathways.[\[28\]](#)

This guide provides a foundational understanding of the physicochemical properties of taurocholic acid sodium salt hydrate, offering valuable data and insights for its application in

research and development.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. [CliniSciences](https://www.clinisciences.com) [[clinisciences.com](https://www.clinisciences.com)]
- 4. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 5. Taurocholic acid BioXtra, = 95 HPLC 345909-26-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. 牛磺胆酸 钠盐 水合物 ≥95% (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 7. TAUROCHOLIC ACID SODIUM SALT HYDRATE | 345909-26-4 [[chemicalbook.com](https://www.chemicalbook.com)]
- 8. 345909-26-4 CAS MSDS (TAUROCHOLIC ACID SODIUM SALT HYDRATE) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://www.chemicalbook.com)]
- 9. 牛磺胆酸 钠盐 水合物 ≥95% (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. Taurocholic acid sodium salt hydrate | 345909-26-4 | FT167722 [[biosynth.com](https://www.biosynth.com)]
- 13. Sodium taurocholate monohydrate | C26H46NNaO8S | CID 23687511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Sodium taurocholate CAS#: 145-42-6 [[m.chemicalbook.com](https://www.m.chemicalbook.com)]
- 15. Taurocholic Acid, Sodium Salt [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 16. Taurocholic Acid | C26H45NO7S | CID 6675 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 18. diposit.ub.edu [diposit.ub.edu]
- 19. Characterization of biosurfactants' micelles formation using fluorescence measurements: sodium taurocholate as case of study | ADMET and DMPK [pub.iapchem.org]

- 20. Sodium Taurocholate Micelles in Fluorometrix Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 21. fishersci.com [fishersci.com]
- 22. Determination of critical micelle concentration of bile acid salts by micro-calorimetric titration | Semantic Scholar [semanticscholar.org]
- 23. Noninvasive methods to determine the critical micelle concentration of some bile acid salts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. bdigital.ufp.pt [bdigital.ufp.pt]
- 25. Taurocholic acid promotes hepatic stellate cell activation via S1PR2/p38 MAPK/YAP signaling under cholestatic conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Taurocholic acid is an active promoting factor, not just a biomarker of progression of liver cirrhosis: evidence from a human metabolomic study and in vitro experiments - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Taurocholic acid is an active promoting factor, not just a biomarker of progression of liver cirrhosis: evidence from a human metabolomic study and in vitro experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. The Effects of Taurocholic Acid on Biliary Damage and Liver Fibrosis Are Mediated by Calcitonin-Gene-Related Peptide Signaling - PMC [pmc.ncbi.nlm.nih.gov]
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